

Anhydrolutein III: A Technical Guide on its Presence in Human Plasma and Tissues

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Compound of Interest

Compound Name: Anhydrolutein III

Cat. No.: B1366369

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Executive Summary

Anhydrolutein III, a dehydrated derivative of the dietary carotenoid lutein, has been identified in various human tissues, including plasma, skin, and brain. Its presence suggests endogenous formation from lutein, a xanthophyll known for its antioxidant properties and role in eye health. This technical guide provides a comprehensive overview of the current state of knowledge regarding **Anhydrolutein III** in the human body. It consolidates available quantitative data, details relevant experimental protocols for its analysis, and illustrates the proposed metabolic pathways and analytical workflows. While research on **Anhydrolutein III** is still emerging and quantitative data remains limited, this guide serves as a foundational resource for researchers and professionals in drug development interested in the metabolism and potential biological significance of lutein and its derivatives.

Quantitative Data on Anhydrolutein III and Related Carotenoids

Direct quantitative data for 2',3'-anhydrolutein in human plasma and most tissues are not widely available in the scientific literature, suggesting it is likely a minor metabolite. However, data on its presence and the concentrations of related carotenoids provide valuable context.

Table 1: Concentration of Anhydrolutein and Other Major Carotenoids in Human Tissues

Tissue	Analyte	Concentration Range	Notes
Brain	Anhydrolutein	Identified as a major carotenoid; specific concentration not reported. [1] [2]	Total identified carotenoids ranged from 1.8-23.0 pmol/g. [1] [2]
Lutein	~10 - 150 pmol/g	Varies by brain region. [3]	
Zeaxanthin	~5 - 50 pmol/g	Varies by brain region. [3]	
Skin	2',3'-Anhydrolutein	pmol/g range	Levels are several orders of magnitude lower than β -carotene.
Plasma/Serum	2',3'-Anhydrolutein	Identified, but quantitative data not consistently reported.	Postulated to be formed from acid-catalyzed dehydration of lutein in the stomach. [4]
3'-Dehydro-lutein	Baseline: ~0.04 μ mol/L	Plasma kinetics parallel those of lutein after supplementation. [5]	
Lutein	~0.1 - 0.5 μ mol/L	Varies with dietary intake.	
Zeaxanthin	~0.02 - 0.1 μ mol/L	Varies with dietary intake.	

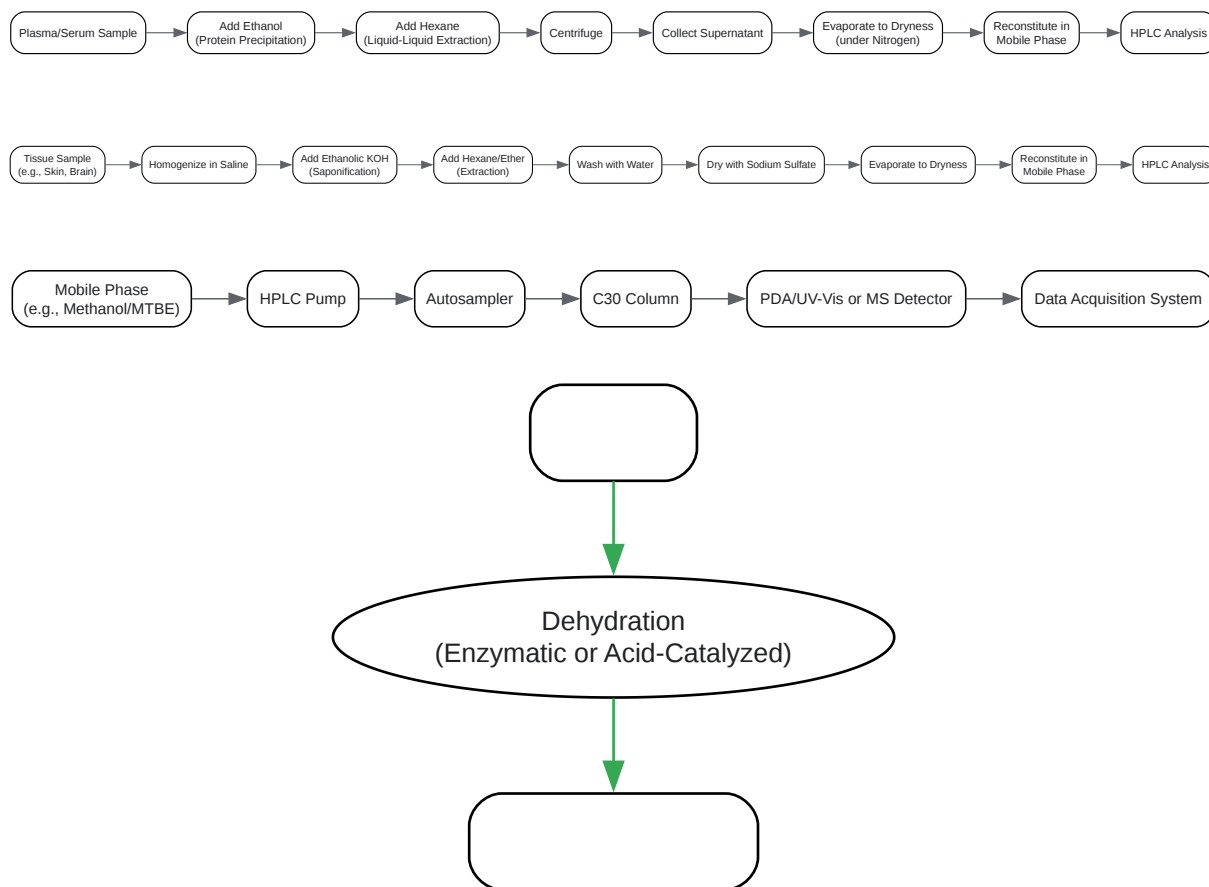
Experimental Protocols

The analysis of **Anhydrolutein III** and other carotenoids in biological matrices requires careful extraction and sensitive analytical techniques to prevent degradation and ensure accurate quantification.

Extraction of Carotenoids from Human Plasma

This protocol describes a common liquid-liquid extraction method for isolating carotenoids from plasma or serum.

Workflow for Plasma Carotenoid Extraction



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